

A Technical Guide to 3,5-Dibromo-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3,5-Dibromo-4-methoxybenzaldehyde

Cat. No.: B172391

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CAS Number: 108940-96-1

This document serves as an in-depth technical resource for researchers, scientists, and drug development professionals interested in **3,5-Dibromo-4-methoxybenzaldehyde**. It covers the compound's physicochemical properties, synthesis, spectroscopic analysis, key reactions, and biological activities, with a focus on its application as a versatile chemical intermediate.

Physicochemical and Safety Data

3,5-Dibromo-4-methoxybenzaldehyde is a halogenated aromatic aldehyde. The bromine and methoxy substituents significantly influence the electronic nature and reactivity of the benzaldehyde core, making it a valuable building block in organic synthesis.

Table 1: Physicochemical Properties of **3,5-Dibromo-4-methoxybenzaldehyde**

Property	Value	Reference(s)
CAS Number	108940-96-1	[1][2]
Molecular Formula	C ₈ H ₆ Br ₂ O ₂	[1][2]
Molecular Weight	293.94 g/mol	[1][2]
Melting Point	90-91 °C	[2]
Boiling Point	332 °C	[1][2]
Flash Point	90 °C	[1]
IUPAC Name	3,5-dibromo-4-methoxybenzaldehyde	[2]
SMILES	<chem>COC1=C(C=C(C=C1Br)C=O)Br</chem>	[1]

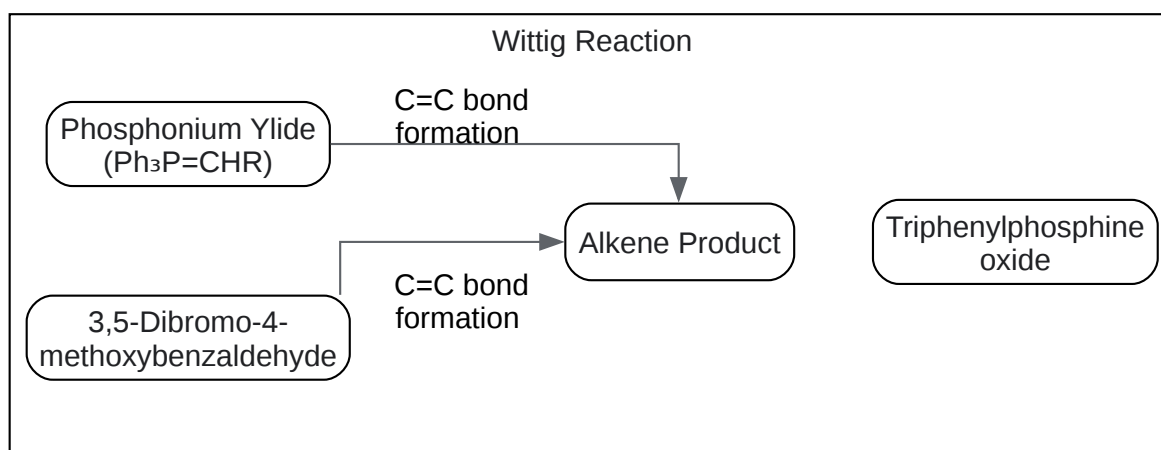
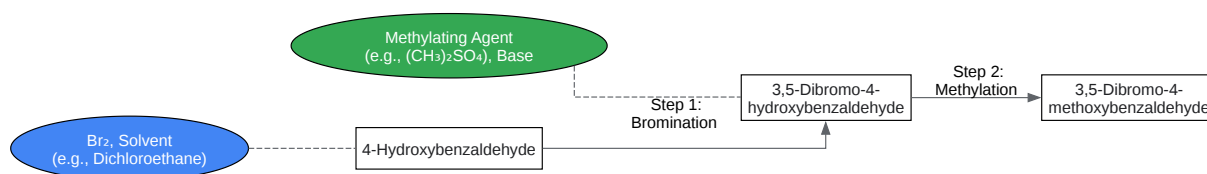
Table 2: GHS Hazard and Precautionary Statements

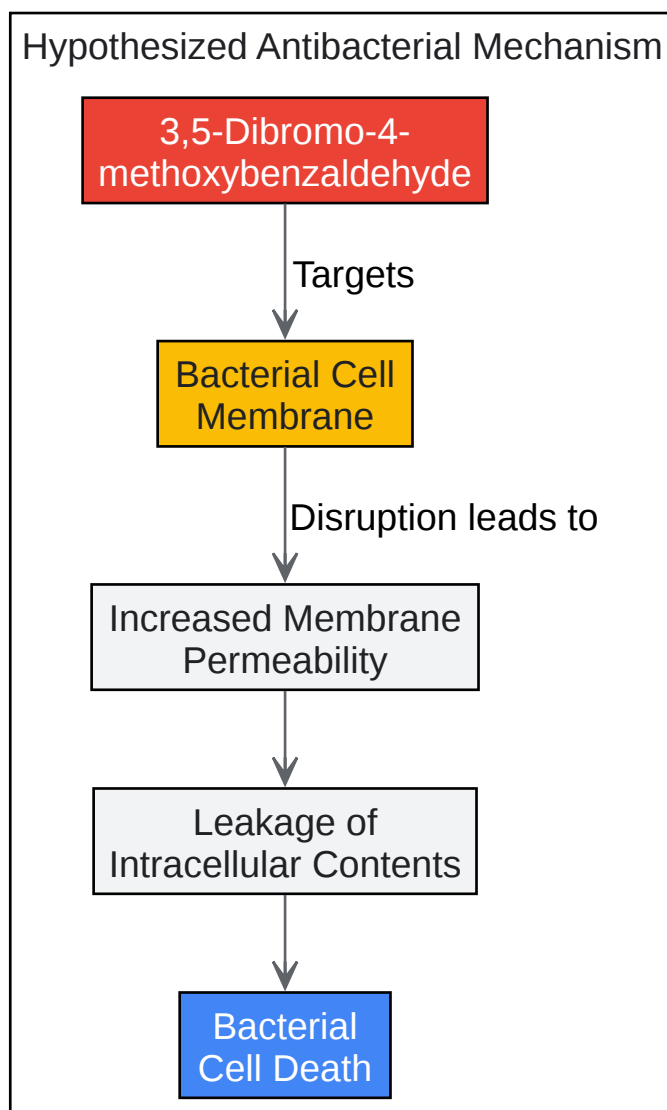
Classification	Code	Statement	Reference(s)
Hazard Statements	H290	May be corrosive to metals.	[1]
H302	Harmful if swallowed.	[1]	
H314	Causes severe skin burns and eye damage.	[1]	
Precautionary Statements	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[1]	

Note: Safety information should always be confirmed by consulting a current Safety Data Sheet (SDS) before handling the chemical.

Synthesis and Experimental Protocols

While a specific published protocol for **3,5-Dibromo-4-methoxybenzaldehyde** is not readily available, a reliable two-step synthetic route can be proposed based on established chemical transformations: the bromination of a phenolic precursor followed by methylation.





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References

- 1. 3,5-Dibromo-4-methoxybenzaldehyde | 108940-96-1 | IEA94096 [biosynth.com]
- 2. 3,5-Dibromo-4-methoxybenzaldehyde | 108940-96-1 [sigmaaldrich.com]

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